

Essential Safety and Handling Guide for MS-275 (Entinostat)

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Compound of Interest

Compound Name: CH 275

Cat. No.: B561565

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Disclaimer: The designation "**CH 275**" is ambiguous. Based on the target audience of researchers, scientists, and drug development professionals, this guide focuses on MS-275 (also known as Entinostat), a compound used in laboratory research. It is critical to confirm the identity of the chemical you are working with and consult its specific Safety Data Sheet (SDS) before handling.

This document provides immediate safety, handling, and disposal information for MS-275, a potent class I histone deacetylase (HDAC) inhibitor. Given its hazardous properties, strict adherence to safety protocols is mandatory to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

MS-275 is a hazardous substance with significant health risks. It is crucial to handle this compound with the utmost care, utilizing appropriate engineering controls (such as a chemical fume hood) and personal protective equipment.

Summary of Hazards:

- Toxicity: Toxic if swallowed.[\[1\]](#)[\[2\]](#)
- Reproductive Hazard: May damage fertility or an unborn child.[\[1\]](#)[\[2\]](#)

- Irritation: Causes skin and serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

The following table summarizes the required PPE for handling MS-275.

Protection Type	Required PPE	Specifications & Best Practices
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate chemically resistant gloves should be worn. Always inspect gloves for tears or punctures before use. Change gloves immediately if they become contaminated.
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory. A face shield should be used in situations with a higher risk of splashes or aerosol generation.
Skin and Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and personal clothing. Consider a chemical-resistant apron for procedures with a high splash risk.
Respiratory Protection	Not typically required if handled in a fume hood	If work outside of a fume hood is unavoidable and there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator is necessary. A risk assessment should be conducted to determine the appropriate respirator type.

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to prevent exposure and maintain the integrity of the compound.

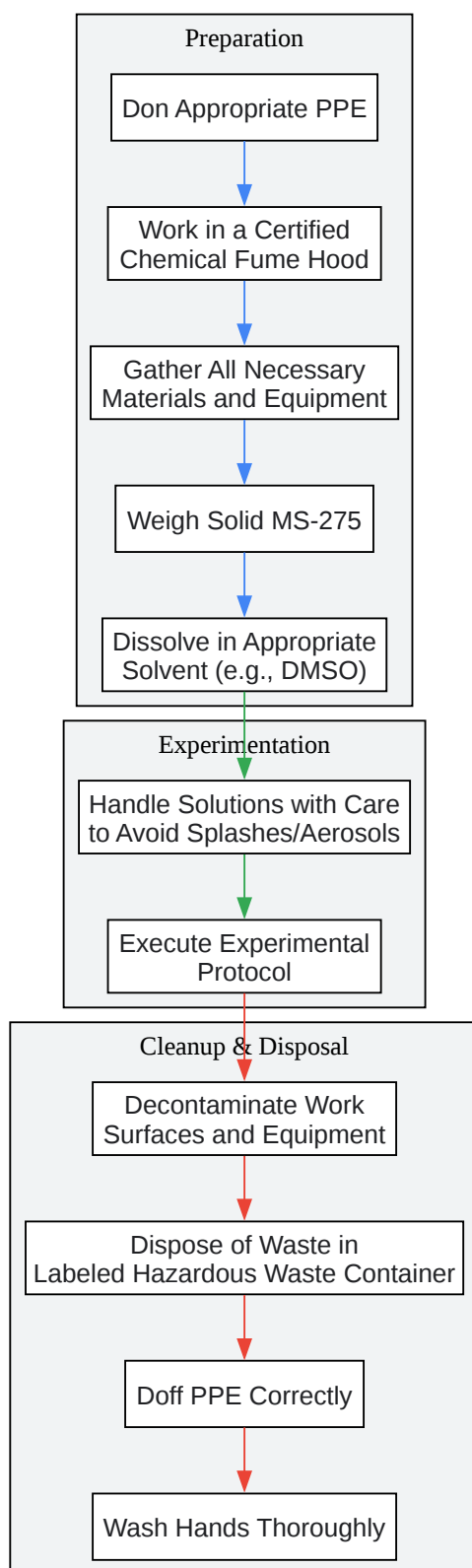
General Handling:

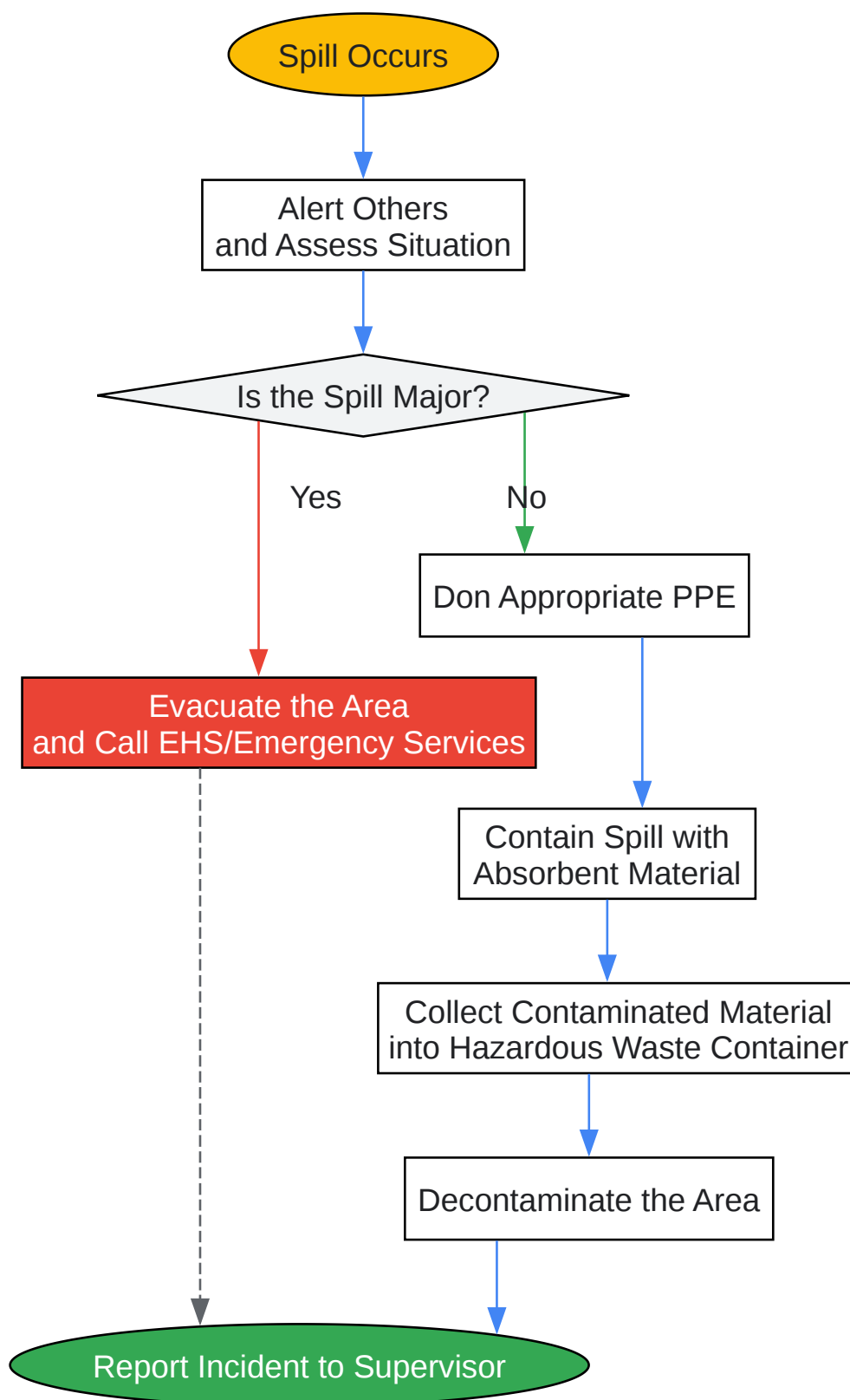
- **Engineering Controls:** All work with solid MS-275 or solutions containing it should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Avoid Contact:** Avoid all direct contact with the skin, eyes, and clothing.
- **Aerosol Prevention:** Procedures that may generate dust or aerosols should be avoided or performed with extreme caution within a fume hood.
- **Hygiene:** Wash hands thoroughly with soap and water after handling MS-275, before breaks, and at the end of the workday.

Storage:

- **Temperature:** Store at -20°C for long-term stability.^[3]
- **Container:** Keep the container tightly sealed in a dry and well-ventilated place.
- **Designated Area:** Store in a designated, clearly labeled area for potent or toxic compounds.

The following diagram outlines the standard workflow for safely handling MS-275 in a research setting.





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References

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- 2. ccohs.ca [ccohs.ca]
- 3. Entinostat, a novel histone deacetylase inhibitor is active in B-cell lymphoma and enhances the anti-tumour activity of rituximab and chemotherapy agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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